

In-depth Technical Guide: Material Safety Data for 1,3-Diiodobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Diiodobenzene

Cat. No.: B1666199

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **1,3-diiodobenzene** (CAS No. 626-00-6), a crucial reagent in various synthetic applications. The information is compiled from multiple safety data sheets (SDS) to ensure a thorough understanding of its properties and associated hazards. This document is intended to be a primary resource for laboratory personnel, enabling them to handle this chemical safely and effectively.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,3-diiodobenzene** is presented in the table below. This data is essential for understanding the conditions under which the chemical can be safely stored and handled, as well as for predicting its behavior in various experimental setups.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ I ₂	[1]
Molecular Weight	329.90 g/mol	[1]
Appearance	Pale yellow to brownish solid	[1]
Melting Point	34-37 °C (lit.)	
Flash Point	113 °C (235.4 °F) - closed cup	
Solubility	Insoluble in water. Soluble in hot methanol.	[2]
Vapor Density	11.4	[3]

Toxicological and Hazard Information

While the toxicological properties of **1,3-diiodobenzene** have not been fully investigated, the available data indicates that it is a hazardous substance.[3][4][5] It is classified as a skin irritant (Category 2), a serious eye irritant (Category 2), and may cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3).[1][4][6]

Hazard Classification	Category	GHS Hazard Statement	Source(s)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1][4][6]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[1][4][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation	[1][4][6]

Note: No acute toxicity data (oral, dermal, inhalation), carcinogenicity, mutagenicity, or reproductive toxicity data is available in the reviewed safety data sheets.[4][6]

GHS Hazard Communication and Protective Measures

The Globally Harmonized System (GHS) provides a standardized approach to hazard communication. The following diagram illustrates the key GHS elements for **1,3-diiodobenzene** and the corresponding personal protective equipment (PPE) required for safe handling.

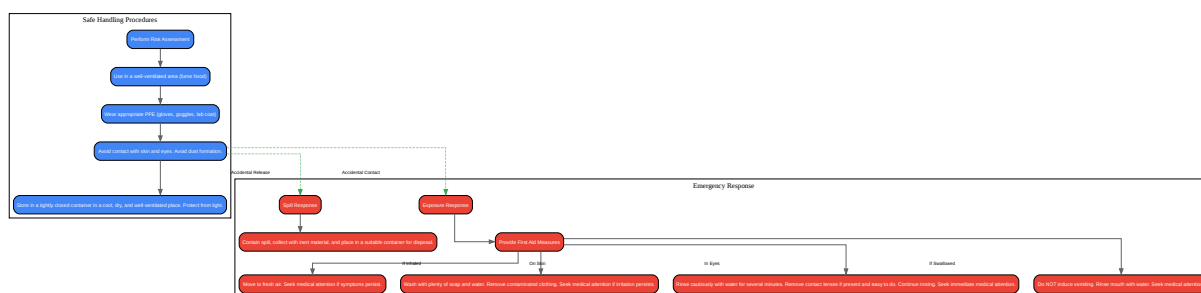
GHS elements and recommended PPE for **1,3-diiodobenzene**.

Experimental Protocols

A thorough review of the available Material Safety Data Sheets did not yield detailed experimental protocols for the determination of the toxicological and physical hazard properties of **1,3-diiodobenzene**. The provided hazard classifications are based on standardized criteria, but the underlying experimental data is not detailed in these documents. Researchers are advised to consult specialized toxicological databases for more in-depth information.

Safe Handling and Emergency Response Workflow

Proper handling and emergency preparedness are critical when working with hazardous chemicals. The following workflow diagram outlines the essential steps for the safe handling of **1,3-diiodobenzene** and the appropriate response in case of an accidental exposure.



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Workflow for safe handling and emergency response.

First-Aid Measures

In the event of an exposure to **1,3-diiodobenzene**, the following first-aid measures should be taken immediately.[5][6]

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[5]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[5]

Storage and Disposal

Storage: Store in a cool place. Keep the container tightly closed in a dry and well-ventilated place.[5] The material is light-sensitive and should be protected from light.[3][4]

Disposal: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[6]

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive risk assessment or the official Safety Data Sheet (SDS) provided by the manufacturer. Always consult the original SDS before handling any chemical.

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- To cite this document: BenchChem. [In-depth Technical Guide: Material Safety Data for 1,3-Diiodobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666199#1-3-diiodobenzene-material-safety-data-sheet-msds]

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